

# A Comparative Guide to JPL's Asteroid Observation Programs and Leading Alternatives

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In the vast expanse of our solar system, the silent celestial dance of asteroids and comets poses a potential, albeit low-probability, threat to our planet. The diligent efforts of global asteroid observation programs are our first line of defense, providing the critical data needed to detect, track, and characterize these near-Earth objects (NEOs). At the forefront of these efforts is NASA's Jet Propulsion Laboratory (**JPL**), which plays a central role in coordinating and analyzing data from a global network of observatories. This guide provides an objective comparison of **JPL**'s key asteroid observation programs with other leading alternatives, supported by available performance data and detailed methodologies.

## Quantitative Comparison of Leading NEO Surveys

The following table summarizes the key performance metrics of **JPL**-affiliated and other major asteroid survey programs. It is important to note that **JPL**'s role is multifaceted, encompassing not only direct observations but also the crucial tasks of data analysis, orbit determination, and impact risk assessment for the entire planetary defense community.

Program/Survey	Primary Institution(s)	Telescope Aperture(s)	Wavelength	NEO Discoveries (Approx. Annual Rate)	Data Accessibility
JPL-Managed/Affiliated					
NEOWISE (End of Mission: 2024)	NASA / JPL	0.4 m	Infrared	Varied; over 3,000 NEOs in total, including 215 discoveries. <a href="#">[1]</a>	Publicly available via NASA's Planetary Data System.
NEO Surveyor (Upcoming)	NASA / JPL	0.5 m	Infrared	Projected to find two-thirds of NEOs larger than 140 meters within 5 years. <a href="#">[2]</a> <a href="#">[3]</a>	Data will be made publicly available.
Leading Alternative Surveys					
Catalina Sky Survey (CSS)	University of Arizona	1.5 m, 1.0 m, 0.7 m, 0.5 m	Visible	Historically the most prolific; discovered 47% of the total known NEO population as of 2020. <a href="#">[4]</a>	Data submitted to the Minor Planet Center.

Pan-STARRS	University of Hawaii	1.8 m (x2)	Visible	Discovers over half of the larger NEOs (>140 meters) annually.[5]	Public data releases; moving object data sent to the Minor Planet Center.[5]
ATLAS (Asteroid Terrestrial-impact Last Alert System)	University of Hawaii	0.5 m (x4)	Visible	Over 700 NEOs discovered to date; capable of scanning the entire dark sky every 24 hours.[6]	Data submitted to the Minor Planet Center.

## Experimental Protocols

The methodologies employed by these programs are tailored to their specific objectives, whether it be wide-field surveys for new discoveries or detailed characterization of known objects.

## JPL's Role in Data Analysis and Impact Monitoring

JPL's Center for Near-Earth Object Studies (CNEOS) is the central hub for processing and analyzing data from all major surveys.[7] CNEOS computes high-precision orbits for NEOs, predicts their close approaches to Earth, and assesses their impact probabilities.[7]

- Sentry and Sentry-II: These are highly automated collision monitoring systems that continuously scan the most current asteroid catalog for possibilities of future impact with Earth over the next 100 years.[8] Sentry-II, the next-generation system, can more accurately calculate impact probabilities, especially for asteroids with limited observational data.[9][10]
- Scout: This system provides rapid trajectory analysis and hazard assessment for newly discovered and unconfirmed NEOs.[5][11] It can provide warnings of potential imminent

impacts from very small asteroids.[11][12]

## Observational Methodologies of Major Surveys

The primary survey programs utilize wide-field telescopes to repeatedly image large areas of the night sky. The general workflow involves:

- **Image Acquisition:** Telescopes capture a series of images of the same patch of sky over a period of time.[5][9][13]
- **Image Differencing:** Sophisticated software compares these images to identify objects that have moved against the background of stars.[5][13]
- **Candidate Identification:** Potential moving objects are flagged as NEO candidates.
- **Data Submission:** The positions and brightness of these candidates are sent to the Minor Planet Center (MPC), the global clearinghouse for all asteroid and comet observations.[5][11] The data is typically submitted in the Astrometry Data Exchange Standard (ADES) format.[8]
- **Confirmation and Follow-up:** Other observatories around the world then conduct follow-up observations to confirm the discoveries and refine their orbits.

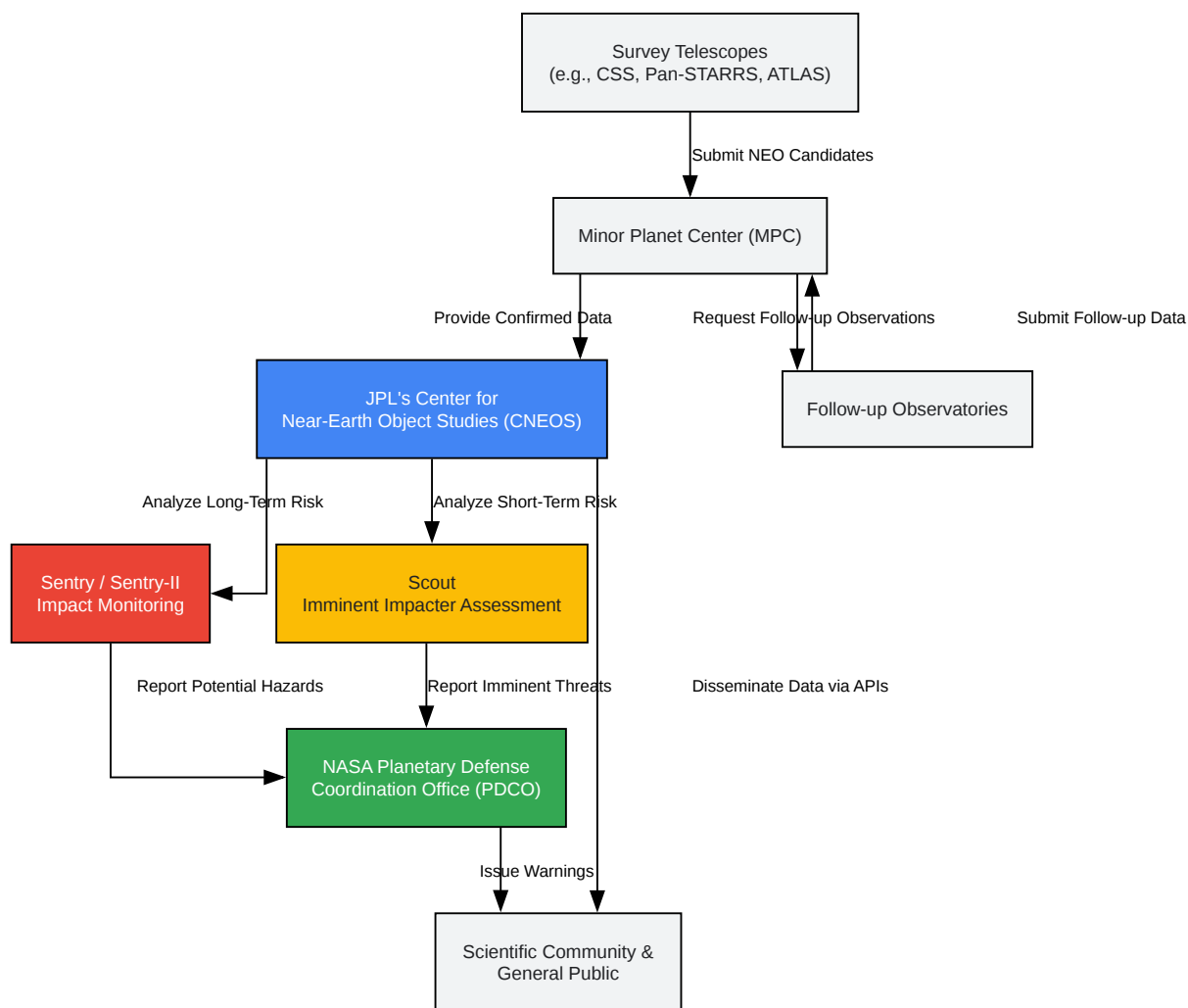
**Catalina Sky Survey (CSS):** CSS employs several telescopes and processes images in near real-time.[14] Their data pipeline involves image calibration, source extraction, and a comparison of source catalogs from multiple images to detect motion.[13] Human observers validate NEO candidates before submission to the MPC.[13]

**Pan-STARRS:** The Pan-STARRS telescopes survey the sky each night, taking a sequence of four exposures of the same area over about an hour.[5] Their Moving Object Processing System (MOPS) is designed to automatically detect and link these transient detections to identify new asteroids.[15]

**ATLAS:** The ATLAS system consists of four telescopes that can scan the entire observable sky every 24 hours.[6] It is optimized for detecting smaller NEOs that are only visible for a few days as they make a close approach to Earth.[12]

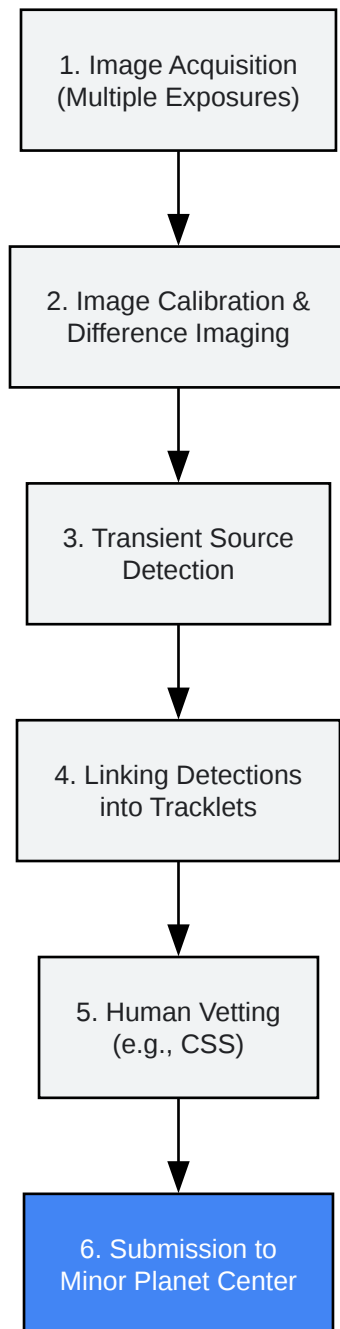
## Visualizing the Asteroid Observation Workflow

The following diagrams illustrate the logical flow of asteroid detection, data processing, and impact risk assessment.



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General workflow of asteroid detection and hazard assessment.



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